

A Technical Guide to A23187 (Calcimycin) for Basic Research in Fungal Biology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

A23187, also known as Calcimycin, is a potent ionophore that facilitates the transport of divalent cations, most notably calcium (Ca^{2+}), across biological membranes.[1] Produced by the bacterium *Streptomyces chartreusensis*, this compound is not employed as a clinical antifungal agent but serves as an invaluable tool in fundamental research to investigate the pivotal role of calcium signaling in a wide array of biological processes in fungi.[2] By inducing a rapid influx of extracellular calcium, A23187 allows researchers to artificially manipulate intracellular calcium concentrations and observe the downstream consequences on fungal growth, development, stress responses, and virulence.[3][4] This guide provides an in-depth overview of A23187's mechanism of action, its application in fungal biology, quantitative data on its effects, detailed experimental protocols, and visualizations of relevant pathways and workflows.

Mechanism of Action in Fungal Systems

The primary mechanism of action of A23187 is its ability to form a lipid-soluble complex with divalent cations, thereby shuttling them across the otherwise impermeable plasma membrane into the cytoplasm.[1] This disrupts the tightly regulated low intracellular calcium concentration maintained by fungal cells. The sudden elevation of cytosolic Ca^{2+} acts as a secondary messenger, triggering a cascade of signaling events.

A principal target of this Ca^{2+} influx is the calmodulin-calcineurin signaling pathway. Calmodulin, a highly conserved calcium-binding protein, becomes activated upon binding to Ca^{2+} . The Ca^{2+} -calmodulin complex then activates calcineurin, a serine/threonine-specific protein phosphatase. Activated calcineurin dephosphorylates downstream targets, such as the transcription factor Crz1, which then translocates to the nucleus to regulate the expression of genes involved in stress responses, cell wall integrity, and virulence.

Data Presentation: Quantitative Effects of A23187 on Fungi

The following tables summarize quantitative data regarding the concentrations of A23187 used in fungal research and its observed effects.

Table 1: Effective Concentrations of A23187 in *Saccharomyces cerevisiae*

Concentration	Incubation Time	Observed Effect	Reference
2 μM	5 minutes	Maximum production of platelet-activating factor (PAF), a lipid signaling molecule.	
>2 μM	>5 minutes	Decreased PAF production.	
10 μM	Not specified	Used in conjunction with 10 mM CaCl_2 to induce luminescence in yeast cells expressing aequorin, indicating a significant increase in intracellular Ca^{2+} .	

Table 2: Inhibitory Effects of A23187 on Fungal Growth

Fungal Species	Assay Type	A23187 Concentration	Observed Effect	Reference
Claviceps purpurea (Δ mid1 mutant)	Agar plate with filter paper	Not specified	A zone of growth inhibition was observed.	
Claviceps purpurea (wild-type)	Agar plate with filter paper	Not specified	Little to no growth inhibition.	

Experimental Protocols

Protocol 1: Preparation of A23187 Stock Solution

Objective: To prepare a stock solution of A23187 for use in aqueous culture media.

Materials:

- A23187 (Calcimycin) powder
- Dimethyl sulfoxide (DMSO) or ethanol
- Sterile microcentrifuge tubes

Procedure:

- A23187 is poorly soluble in water. Prepare a stock solution in an organic solvent.
- To prepare a 15 mM stock solution, reconstitute 5 mg of A23187 powder in 0.64 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles. The solution is stable for at least 3 months when protected from light.

Protocol 2: Measuring Intracellular Calcium Influx in *Saccharomyces cerevisiae* using Aequorin

Objective: To measure the A23187-induced increase in cytosolic Ca^{2+} in yeast cells. This protocol is adapted from a method using the Ca^{2+} -sensitive luminescent protein aequorin.

Materials:

- *S. cerevisiae* strain expressing apoaequorin.
- Coelenterazine (aequorin's substrate).
- Growth medium (e.g., YPD).
- A23187 stock solution.
- 1 M CaCl_2 stock solution.
- Luminometer.

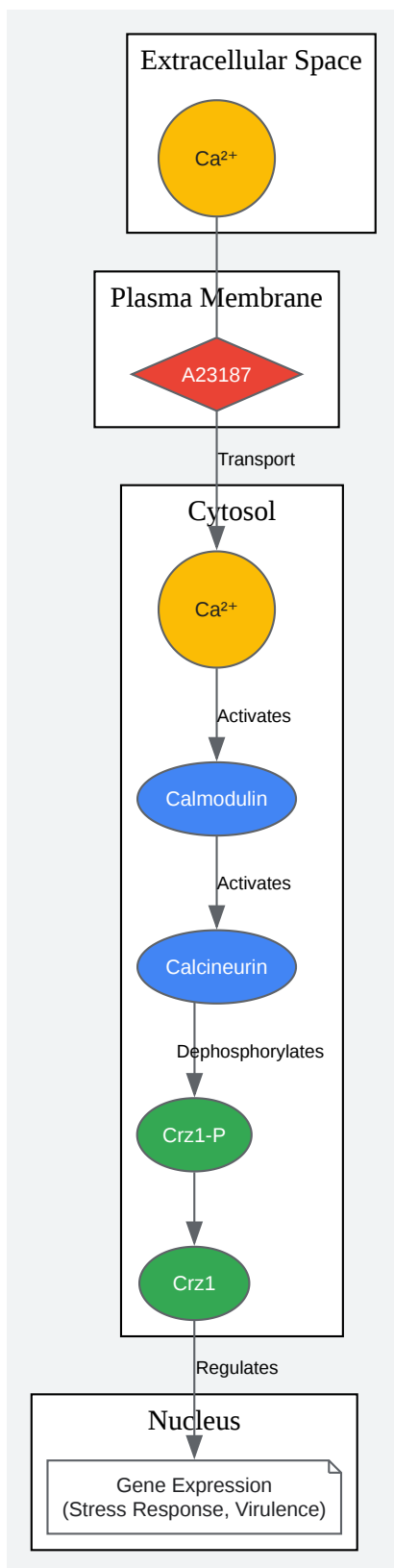
Procedure:

- Grow the yeast cells expressing apoaequorin to the desired growth phase in the appropriate medium.
- To reconstitute active aequorin, incubate the intact yeast cells with coelenterazine in the growth medium.
- Harvest the cells by centrifugation and wash them to remove excess coelenterazine.
- Resuspend the cells in fresh medium.
- Place the cell suspension in a luminometer tube.
- To initiate the measurement, simultaneously add CaCl_2 to a final concentration of 10 mM and A23187 to a final concentration of 10 μM .

- Immediately begin recording the luminescence signal over time. The light emission is proportional to the intracellular Ca^{2+} concentration.

Mandatory Visualization

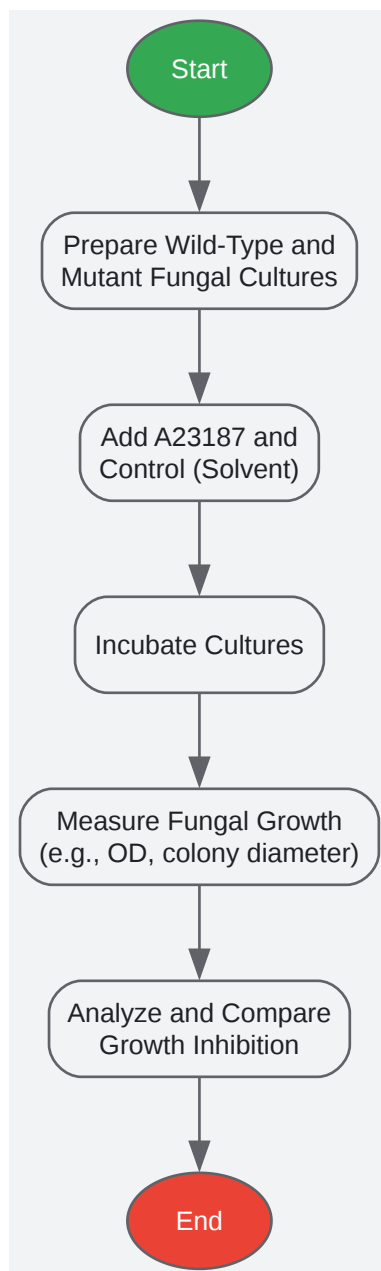
Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: A23187 transports Ca^{2+} into the cell, activating the calcineurin signaling pathway.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the effect of A23187 on fungal growth.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mitogenic Properties of a Calcium Ionophore, A23187 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. academic.oup.com [academic.oup.com]
- 4. Modeling Calcium Signaling in *S. cerevisiae* Highlights the Role and Regulation of the Calmodulin-Calcineurin Pathway in Response to Hypotonic Shock - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to A23187 (Calcimycin) for Basic Research in Fungal Biology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666375#a-123189-for-basic-research-in-fungal-biology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com